

Physical properties of 3-(4-Bromophenyl)propan-1-ol (boiling point, density)

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)propan-1-ol

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An In-depth Technical Guide on the Physical Properties of **3-(4-Bromophenyl)propan-1-ol**

This technical guide provides a comprehensive overview of the physical properties, specifically the boiling point and density, of **3-(4-Bromophenyl)propan-1-ol**. It is intended for researchers, scientists, and professionals in the field of drug development who require accurate physical data and detailed experimental procedures.

Physical Properties of 3-(4-Bromophenyl)propan-1-ol

3-(4-Bromophenyl)propan-1-ol is a chemical compound with the molecular formula C₉H₁₁BrO^[1]. Its physical characteristics are crucial for various applications in chemical synthesis and pharmaceutical development.

Data Summary

The boiling point and density of **3-(4-Bromophenyl)propan-1-ol** are summarized in the table below. These values have been compiled from various chemical data sources.

Physical Property	Value	Conditions	Source
Boiling Point	299.932 °C	at 760 mmHg	[1]
299.9 ± 15.0 °C	at 760 mmHg		[2]
162 °C	at 2.5 Torr		[3]
Density	1.411 g/cm ³	Not Specified	[1]
1.4 ± 0.1 g/cm ³	Not Specified		[2]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard experimental methodologies for measuring the boiling point and density of a liquid compound like **3-(4-Bromophenyl)propan-1-ol**.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure^{[4][5][6]}.

Methodology: Capillary Tube Method (Thiele Tube)

This method is a common and reliable technique for determining the boiling point of a small quantity of liquid.

- Apparatus:
 - Thiele tube or an oil bath with a stirrer
 - Thermometer
 - Small test tube (fusion tube)
 - Capillary tube (sealed at one end)
 - Heating source (e.g., Bunsen burner or hot plate)

- Liquid for the bath (e.g., paraffin oil)
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed into the small test tube[7].
 - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The entire assembly is immersed in a Thiele tube or an oil bath, making sure the liquid in the test tube is below the level of the heating liquid[4].
 - The apparatus is heated gently[4]. As the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles.
 - Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube[4].
 - The heat source is then removed, and the liquid is allowed to cool.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube[4]. This temperature is recorded.

Determination of Density

Density is the mass of a substance per unit volume[8].

Methodology: Pycnometer or Graduated Cylinder Method

This method involves accurately measuring the mass of a known volume of the liquid.

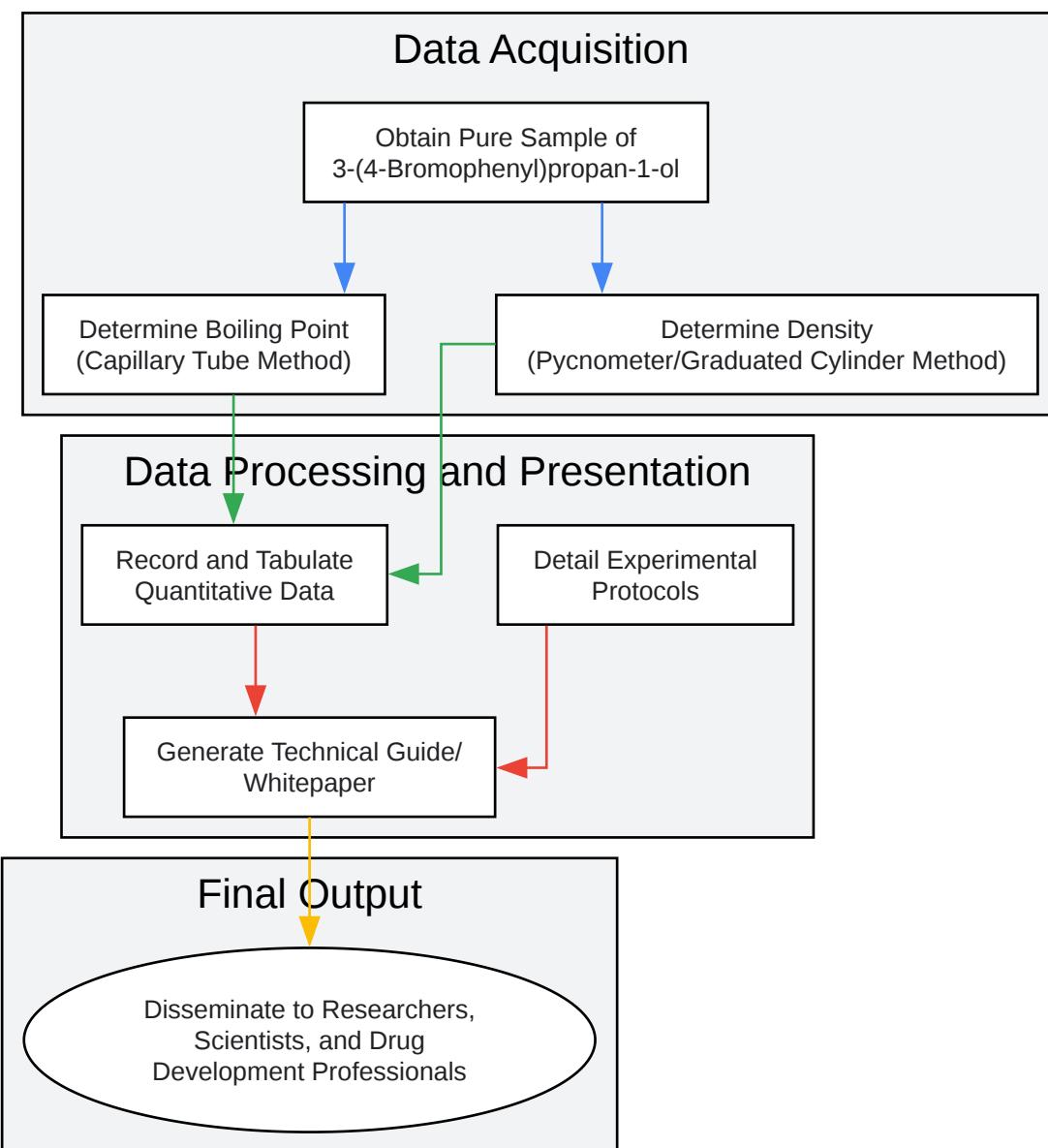
- Apparatus:
 - Analytical balance
 - Pycnometer or a graduated cylinder

- Thermometer
- Procedure:
 - The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance[9][10][11].
 - A specific volume of the liquid is carefully added to the pycnometer or graduated cylinder[8][9]. The volume should be read from the bottom of the meniscus at eye level to avoid parallax error[9].
 - The mass of the container with the liquid is then measured[9][10].
 - The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid[10].
 - The density is calculated using the formula: Density = Mass / Volume[9].
 - The temperature of the liquid should be recorded as density can vary with temperature[8].
 - For higher accuracy, the measurements should be repeated, and the average density calculated[9].

Workflow Visualization

The following diagram illustrates the logical workflow for the determination and presentation of the physical properties of a chemical compound.

Workflow for Physical Property Determination



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Caption: Workflow for Physical Property Determination.

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